

Comparative Guide: Mass Spectrometry Fragmentation of 2-(2-methoxyphenyl)-N-(2-phenylethyl)acetamide

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Compound of Interest

Compound Name: 2-(2-methoxyphenyl)-N-(2-phenylethyl)acetamide

Cat. No.: B11180275

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Executive Summary

2-(2-methoxyphenyl)-N-(2-phenylethyl)acetamide (C₁₇H₁₉NO₂) is a structural isomer of several designer drug precursors and pharmaceutical impurities. Its accurate identification relies on distinguishing it from its 3-methoxy (meta) and 4-methoxy (para) regioisomers.[1]

While all three isomers share a protonated precursor ion [M+H]⁺ at m/z 270.15, this guide demonstrates that the 2-methoxy (ortho) isomer is uniquely identified by the "Ortho Effect," which triggers specific intramolecular rearrangements (neutral loss of CH₃OH and H₂O) suppressed in the meta and para analogues.

Molecule Profile & Physicochemical Properties[1][2][3][4]

Property	Data
IUPAC Name	2-(2-methoxyphenyl)-N-(2-phenylethyl)acetamide
Formula	C ₁₇ H ₁₉ NO ₂
Exact Mass	269.1416 Da
Precursor Ion [M+H] ⁺	270.1494 Da (ESI Positive Mode)
Key Structural Feature	Amide linkage connecting a 2-methoxyphenylacetic acid moiety and a phenethylamine moiety.[2]
Differentiation Challenge	Isobaric with 3-OMe and 4-OMe regioisomers; requires MS/MS for resolution.

Experimental Methodology (Self-Validating Protocol)

To replicate the fragmentation patterns described below, ensure your system meets these criteria. This protocol is designed to be self-validating: if you do not observe the characteristic m/z 91 tropylium ion in the standard phenethylamine control, the collision energy is insufficient.

Instrument Configuration

- Ionization Source: Electrospray Ionization (ESI) in Positive Mode (+).
- Analyzer: Q-TOF (Quadrupole Time-of-Flight) or Triple Quadrupole.
- Flow Rate: 0.3 mL/min (Direct Infusion or UHPLC).
- Mobile Phase: 50:50 Acetonitrile:Water + 0.1% Formic Acid.

Step-by-Step Acquisition Protocol

- Precursor Isolation: Set Q1 to select m/z 270.1 ± 0.5.
- Collision Energy Ramp (CE):

- Screening: 10–40 eV.
- Optimal Fragmentation: 20–25 eV yields the most diagnostic ratio of acylium ions to benzylic cations.
- Validation Check:
 - Observe m/z 91.05 (Tropylium). If absent, increase CE by 5 eV.
 - Observe m/z 105.07 (Phenethyl cation). If intensity is <5% of base peak, decrease CE by 5 eV to preserve the amide cleavage intermediate.

Mechanistic Fragmentation Analysis

The fragmentation of **2-(2-methoxyphenyl)-N-(2-phenylethyl)acetamide** is driven by protonation at the amide oxygen, followed by inductive cleavage and charge migration.

Pathway A: Amide Bond Cleavage (Primary)

The most abundant pathway involves the cleavage of the C-N amide bond.

- Fragment A1 (Acylium Ion): The charge remains on the carbonyl side, generating the 2-methoxy-phenylacetyl cation (m/z 149).
- Fragment A2 (Amine Ion): The charge remains on the nitrogen side (less common in ESI due to carbonyl basicity), or more likely, the phenethyl cation (m/z 105) is formed via heterolytic cleavage.

Pathway B: The Ortho Effect (Diagnostic)

This is the critical differentiator. In the 2-methoxy isomer, the methoxy group is sterically proximate to the developing acylium center and the benzylic hydrogens.

- Mechanism: The oxygen of the ortho-methoxy group participates in a 6-membered transition state, facilitating the transfer of a hydrogen and the neutral loss of Methanol (CH_3OH , 32 Da) or Formaldehyde (CH_2O , 30 Da) from the acylium intermediate.

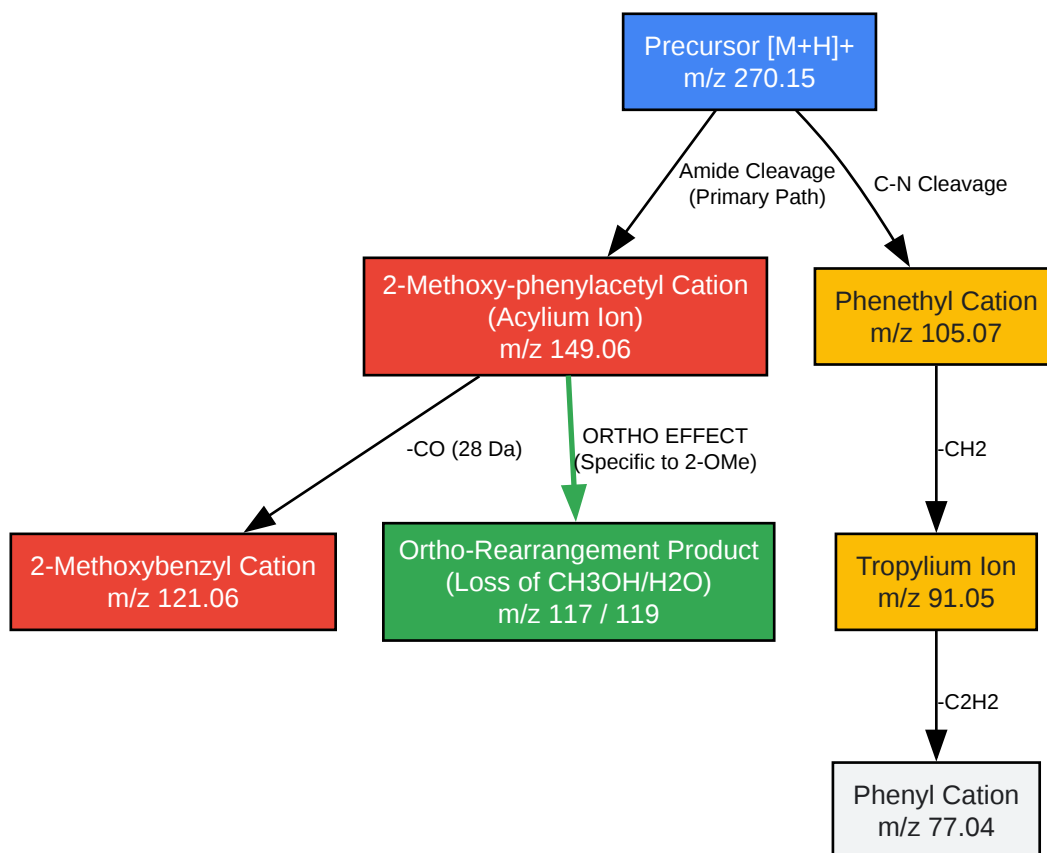
- Result: A diagnostic ion at m/z 117 or enhanced abundance of m/z 121 (methoxybenzyl cation) compared to the para-isomer.

Pathway C: Secondary Degradation

- m/z 149 → m/z 121: Loss of CO (28 Da) from the acylium ion.
- m/z 105 → m/z 91: Loss of CH₂ from the phenethyl cation to form the stable tropylium ion.

Visualization of Fragmentation Pathways[4][5][6][7]

The following diagram illustrates the precursor breakdown. Note the red path indicating the diagnostic Ortho Effect pathway specific to the 2-methoxy isomer.



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Figure 1: ESI-MS/MS Fragmentation Tree. The Green node represents the diagnostic pathway unique to the 2-methoxy isomer.

Comparative Analysis: 2-OMe vs. 3-OMe vs. 4-OMe

This table provides the decision matrix for researchers distinguishing the target molecule from its isomers.

Feature	2-Methoxy (Ortho)	3-Methoxy (Meta)	4-Methoxy (Para)
Base Peak (20 eV)	m/z 121 (Methoxybenzyl)	m/z 121	m/z 149 (Acylium)
Acylium Stability (m/z 149)	Low (Rapidly degrades due to ortho-interaction)	Medium	High (Resonance stabilized, no steric strain)
Diagnostic Neutral Loss	Loss of CH ₃ OH (-32 Da) observed from intermediates.	Negligible	Negligible
m/z 91 Intensity	High	High	High (Common to all)
Differentiation Key	Ratio m/z 121 : 149 is > 5:1	Ratio is ~ 2:1	Ratio m/z 121 : 149 is < 1:1

Technical Insight: The para-isomer (4-OMe) forms a highly stable acylium ion because the methoxy group can donate electrons via resonance without steric interference, stabilizing the C=O bond. The ortho-isomer (2-OMe) destabilizes the acylium ion via steric hindrance and the "ortho effect" rearrangement, driving the equilibrium toward further fragmentation (m/z 121).

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